

An In-depth Technical Guide to 25R-Inokosterone

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Compound of Interest

Compound Name: 25R-Inokosterone

Cat. No.: B1219532

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This technical guide provides a comprehensive overview of **25R-Inokosterone**, a phytoecdysteroid that has garnered interest within the scientific community for its potential biological activities. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, physicochemical properties, and relevant biological data.

Chemical Identity and Nomenclature

25R-Inokosterone is a natural steroid belonging to the ecdysteroid class of hormones. Its chemical structure is characterized by a cholestane skeleton with multiple hydroxyl groups, which contribute to its biological activity.

IUPAC Name: (10R,13R,14S)-2,3,14-trihydroxy-10,13-dimethyl-17-[(2R)-2,3,7-trihydroxy-6-methylheptan-2-yl]-2,3,4,5,9,11,12,15,16,17-decahydro-1H-cyclopenta[a]phenanthren-6-one[1]

Synonyms:

- Inokosteron
- (2 β ,3 β ,5 β ,22R,25R)-2,3,14,20,22,26-Hexahydroxycholest-7-en-6-one
- Cholest-7-en-6-one, 2,3,14,20,22,26-hexahydroxy-, (2 β ,3 β ,5 β ,22R,25R)-
- CAS Number: 19682-38-3[1]

It is a phytoecdysone that can be isolated from sources such as *Achyranthis Radix*.

Physicochemical Properties

A summary of the key physicochemical properties of **25R-Inokosterone** is presented in the table below. This data is crucial for understanding its behavior in biological systems and for the design of experimental protocols.

Property	Value	Source
Molecular Formula	C27H44O7	PubChem
Molecular Weight	480.6 g/mol	PubChem
Appearance	White to off-white solid	MedChemExpress
Solubility	DMSO: 50 mg/mL (104.03 mM)	MedChemExpress
Storage	4°C, protect from light	MedChemExpress

Experimental Protocols

Detailed experimental methodologies are critical for the replication and advancement of scientific research. While specific, detailed protocols for all experiments involving **25R-Inokosterone** are extensive and varied, a general methodology for its isolation has been referenced.

Isolation from *Achyranthis Radix*

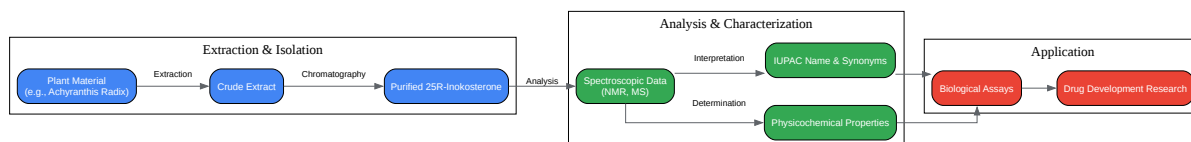
Zhao et al. (2012) have described the use of high-performance liquid chromatography (HPLC) for the quality control of *Achyranthis Radix*, which involves the identification and quantification of **25R-Inokosterone**. A generalized workflow for such an isolation and analysis would typically involve:

- **Extraction:** The dried and powdered plant material is extracted with a suitable solvent, such as methanol or ethanol, often using techniques like soxhlet extraction or ultrasonication to maximize yield.

- **Fractionation:** The crude extract is then subjected to liquid-liquid partitioning with solvents of varying polarity (e.g., hexane, ethyl acetate, butanol) to separate compounds based on their polarity.
- **Chromatographic Purification:** The fraction containing the ecdysteroids is further purified using a series of chromatographic techniques. This may include column chromatography on silica gel or other stationary phases, followed by preparative HPLC to isolate **25R-Inokosterone** to a high degree of purity.
- **Structural Elucidation:** The identity and purity of the isolated compound are confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Logical Relationship of Compound Identification

The following diagram illustrates the logical workflow for the identification and characterization of **25R-Inokosterone** from a natural source.



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Caption: Workflow for the isolation, identification, and application of **25R-Inokosterone**.

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References

- 1. 25R-Inokosterone | C27H44O7 | CID 127256190 - PubChem [pubchem.ncbi.nlm.nih.gov]
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